

Essential Safety and Logistical Information for Handling trans-2-Undecenal-d5

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Compound of Interest

Compound Name: trans-2-Undecenal-d5

Cat. No.: B12362647

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For researchers, scientists, and drug development professionals, the safe handling and disposal of chemical reagents are paramount. This document provides immediate, essential safety protocols and logistical plans for **trans-2-Undecenal-d5**, ensuring operational integrity and personnel safety.

Personal Protective Equipment (PPE)

When handling **trans-2-Undecenal-d5**, which is expected to have similar hazardous properties to its non-deuterated analog, trans-2-Undecenal, appropriate personal protective equipment is mandatory to prevent exposure. Trans-2-Undecenal is known to cause skin and eye irritation and may lead to an allergic skin reaction[1].

Required PPE:

- Hand Protection: Chemical-resistant gloves (e.g., nitrile or neoprene).
- Eye and Face Protection: Wear appropriate protective eyeglasses or chemical safety goggles as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166[2]. A face shield may be required for splash hazards.
- Skin and Body Protection: A lab coat or other protective clothing to prevent skin contact[2][3].
- Respiratory Protection: While normal use may not require respiratory protection, work should be conducted in a well-ventilated area or a chemical fume hood to avoid inhalation of

vapors[3]. If exposure limits are exceeded or irritation is experienced, a NIOSH/MSHA or European Standard EN 149 approved respirator should be used.

Quantitative Data Summary

The following table summarizes key quantitative data for the non-deuterated analog, trans-2-Undecenal. This information is critical for safe handling and experimental planning.

Property	Value	Source
Molecular Formula	C ₁₁ H ₂₀ O	
Molecular Weight	168.28 g/mol	
Boiling Point	115 °C / 239 °F	
Flash Point	104 °C / 219.2 °F	
Specific Gravity	0.844 g/cm ³	

Operational Plan: Step-by-Step Handling Protocol

- Preparation:
 - Ensure a certified chemical fume hood is operational.
 - Verify that an eyewash station and safety shower are accessible.
 - Assemble all necessary PPE and ensure it is in good condition.
 - Prepare all experimental apparatus and reagents before handling the compound.
- Handling:
 - Conduct all manipulations of **trans-2-Undecenal-d5** within the chemical fume hood to minimize inhalation exposure.
 - Avoid direct contact with skin and eyes.
 - Use compatible labware (e.g., glass) to prevent reactions.

- Keep the container tightly closed when not in use.
- Storage:
 - Store in a tightly sealed container in a cool, dry, and well-ventilated area.
 - For long-term stability, refrigeration (0–8 °C) and protection from light and heat are recommended.
- Spill Response:
 - In case of a spill, evacuate personnel from the immediate area.
 - Remove all sources of ignition.
 - Wear appropriate PPE, including respiratory protection if necessary.
 - Absorb the spill with an inert, non-combustible material (e.g., vermiculite, sand).
 - Collect the absorbed material into a designated, labeled hazardous waste container.
 - Clean the spill area thoroughly with soap and water.

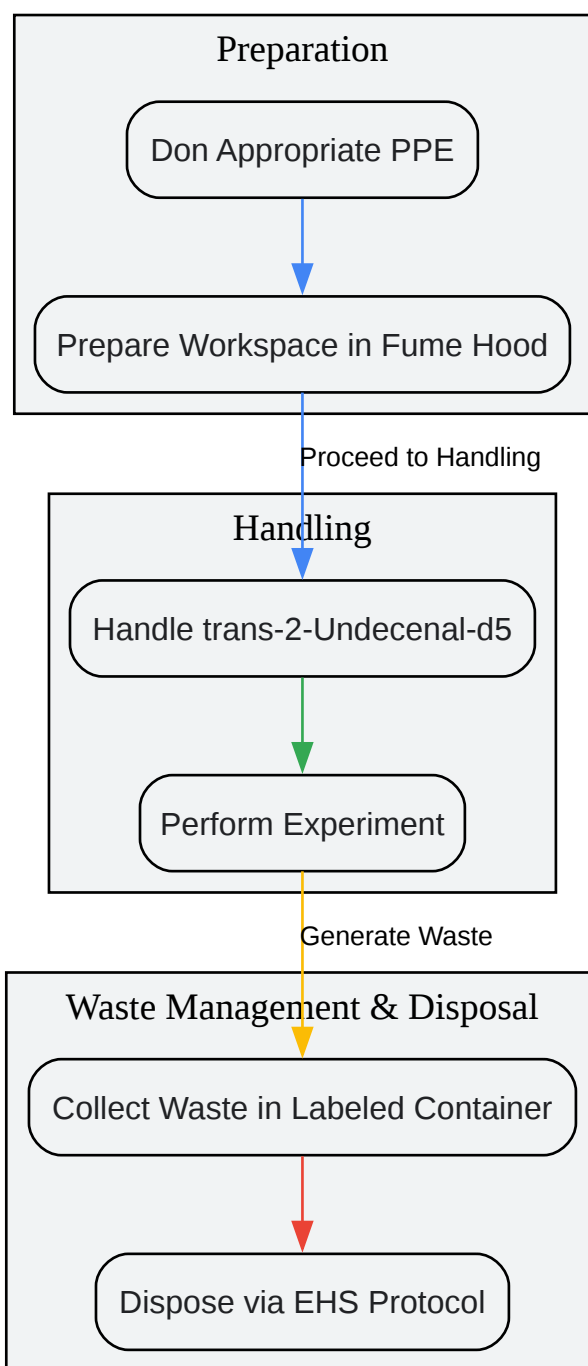
Disposal Plan

The disposal of **trans-2-Undecenal-d5** and its contaminated waste must adhere to institutional, local, state, and federal regulations.

- Waste Segregation:
 - Collect all waste containing **trans-2-Undecenal-d5**, including contaminated consumables (e.g., pipette tips, gloves), into a clearly labeled hazardous waste container.
 - The container must be labeled with "Hazardous Waste" and the chemical name.
 - Do not mix with other waste streams unless explicitly approved by your institution's Environmental Health and Safety (EHS) department.
- Chemical Neutralization (if applicable and approved):

- Some aldehydes can be oxidized to less toxic carboxylic acids. This procedure should only be performed by trained personnel and with prior approval from the EHS department.
- A potential method involves oxidation with potassium permanganate.
- Final Disposal:
 - If on-site neutralization is not an option, the segregated hazardous waste must be disposed of through your institution's EHS program.
 - This typically involves collection by a certified hazardous waste disposal company.
 - Under no circumstances should this chemical be disposed of down the drain unless explicitly permitted by the local wastewater authority after appropriate treatment.

Experimental Workflow



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Caption: Workflow for the safe handling and disposal of **trans-2-Undecenal-d5**.

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